

An In-depth Technical Guide to Benzyl (S)-(2-oxoazepan-3-yl)carbamate

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Benzyl (S)-(2-oxoazepan-3-yl)carbamate

Cat. No.: B021147

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This technical guide provides a detailed overview of **Benzyl (S)-(2-oxoazepan-3-yl)carbamate**, a versatile compound with significant applications in pharmaceutical research and organic synthesis. This document is intended for researchers, scientists, and professionals in the field of drug development.

Core Molecular Data

Benzyl (S)-(2-oxoazepan-3-yl)carbamate is a key chemical intermediate. Its fundamental molecular properties are summarized in the table below.

Property	Value	Citations
Molecular Formula	C ₁₄ H ₁₈ N ₂ O ₃	[1][2][3][4]
Molecular Weight	262.31 g/mol	[1]
	262.3043 g/mol	[2]
	262.3 g/mol	[3][4]
CAS Number	103478-12-2	[1]
Appearance	White solid	[1]
Storage Conditions	0-8°C	[1]

Applications in Research and Development

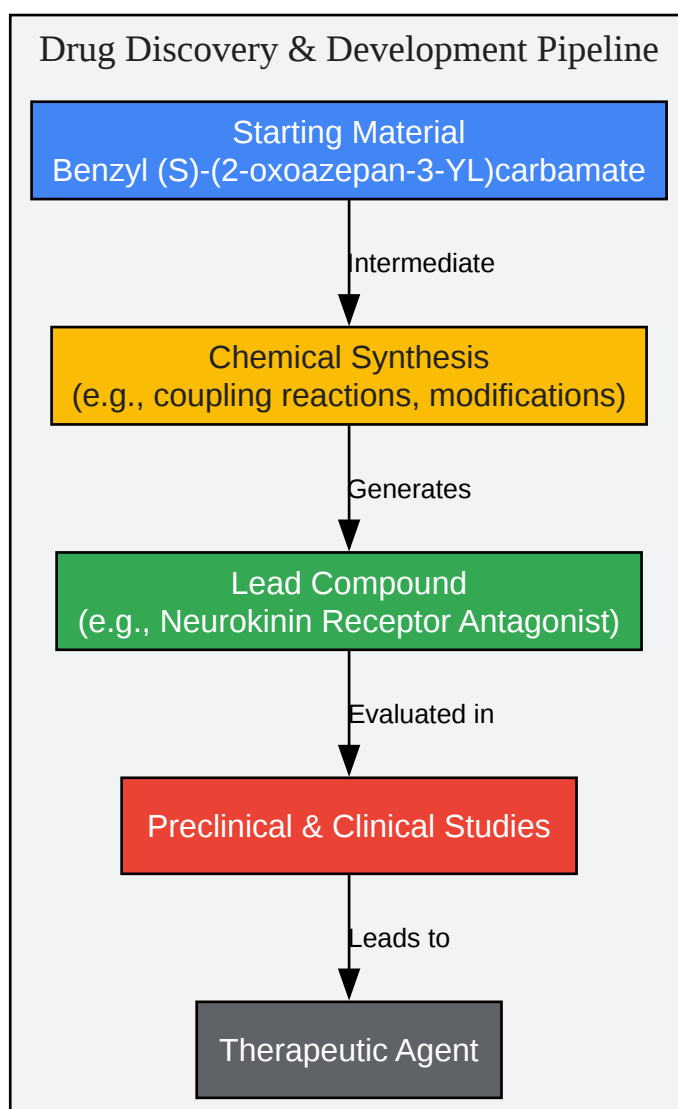
Benzyl (S)-(2-oxoazepan-3-yl)carbamate is primarily utilized as a crucial building block in the synthesis of more complex molecules.^[1] Its specific stereochemistry makes it a valuable component for creating targeted biological interactions, which is essential in drug formulation and synthesis.^[1]

Key research applications include:

- **Pharmaceutical Development:** It serves as a vital intermediate in the synthesis of various pharmaceutical agents, with a particular focus on drugs targeting neurological disorders.^[1]
- **Biochemical Research:** The compound is employed in studies related to enzyme inhibitors, aiding researchers in understanding mechanisms of action for potential therapeutic applications.^[1]
- **Drug Delivery Systems:** It can be integrated into drug delivery formulations to improve the bioavailability and targeted delivery of active pharmaceutical ingredients.^[1]
- **Neurokinin Receptor Antagonists:** It is a precursor in the synthesis of potent and balanced neurokinin (tachykinin) NK(1)/NK(2) receptor antagonists.^{[5][6]}

Conceptual Synthesis Workflow

The following diagram illustrates the general role of **Benzyl (S)-(2-oxoazepan-3-yl)carbamate** as a synthetic intermediate in the drug discovery pipeline.



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Caption: Conceptual workflow of **Benzyl (S)-(2-oxoazepan-3-YL)carbamate** in drug development.

Experimental Protocols

Detailed experimental protocols for the direct use of **Benzyl (S)-(2-oxoazepan-3-YL)carbamate** are highly specific to the subsequent target molecule. While the search results confirm its role as a synthetic intermediate, they do not provide specific, step-by-step experimental procedures for its application. Researchers would typically devise a synthetic

route based on the desired final compound, incorporating this carbamate as a key building block in one or more reaction steps.

Signaling Pathways

Information regarding specific signaling pathways directly modulated by **Benzyl (S)-(2-oxoazepan-3-yl)carbamate** is not available in the provided search results. Its primary role is that of a precursor to pharmacologically active molecules. The resulting compounds, such as the neurokinin NK(1)/NK(2) receptor antagonists, are the entities that would interact with and modulate specific biological signaling pathways.[5][6]

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- To cite this document: BenchChem. [An In-depth Technical Guide to Benzyl (S)-(2-oxoazepan-3-yl)carbamate]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b021147#benzyl-s-2-oxoazepan-3-yl-carbamate-molecular-weight-and-formula]

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